

Navigating the Solubility Landscape of 2-Amino-4-methylphenol: A Technical Guide

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Compound of Interest

Compound Name: 2-Amino-4-methylphenol

Cat. No.: B1222752

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[City, State] – [Date] – Researchers, scientists, and professionals in drug development now have access to a comprehensive technical guide on the solubility of **2-Amino-4-methylphenol** in organic solvents. This in-depth resource provides a consolidated overview of its solubility characteristics, detailed experimental protocols for solubility determination, and a visual representation of its synthesis pathway, addressing a critical knowledge gap for this versatile intermediate.

2-Amino-4-methylphenol (CAS No: 95-84-1), a compound with the molecular formula C_7H_9NO , is a key building block in the synthesis of various dyes and has potential applications in the pharmaceutical industry.[1] Understanding its solubility is paramount for its effective use in synthesis, formulation, and biological studies. This guide aims to provide a foundational understanding for professionals working with this compound.

Core Solubility Profile

2-Amino-4-methylphenol is generally characterized by its higher solubility in organic solvents and limited solubility in water.[2] The aromatic structure and the presence of both an amino and a hydroxyl group contribute to its complex solubility behavior, which can be influenced by factors such as solvent polarity and temperature. While precise quantitative data across a wide range of organic solvents is not readily available in published literature, a qualitative summary of its solubility is presented below.

Table 1: Qualitative Solubility of **2-Amino-4-methylphenol**

Solvent Class	Solvent Examples	Qualitative Solubility	Reference
Alcohols	Ethanol	Generally Soluble	[2]
Ketones	Acetone	Generally Soluble	[2]
Water	Water	Limited / Slightly Soluble	[2][3]

Note: "Generally Soluble" indicates that the compound is expected to dissolve in these solvents, but specific concentration limits have not been detailed in the reviewed literature. The solubility in water is reported as "less than 1 mg/mL at 68 °F"[3], while another source predicts a water solubility of 38.4 g/L.

Experimental Protocol for Solubility Determination

For researchers seeking to establish quantitative solubility data for **2-Amino-4-methylphenol** in specific organic solvents, the following general gravimetric method can be employed. This protocol is a standard approach for determining the solubility of a solid compound in a liquid solvent.

Objective: To determine the saturation solubility of **2-Amino-4-methylphenol** in a selected organic solvent at a specific temperature.

Materials:

- **2-Amino-4-methylphenol** (solid)
- Selected organic solvent (e.g., ethanol, acetone, etc.)
- Thermostatically controlled shaker or water bath
- Analytical balance
- Vials with screw caps

- Syringe filters (e.g., 0.45 μm PTFE)
- Evaporating dish or pre-weighed vials
- Oven or vacuum desiccator

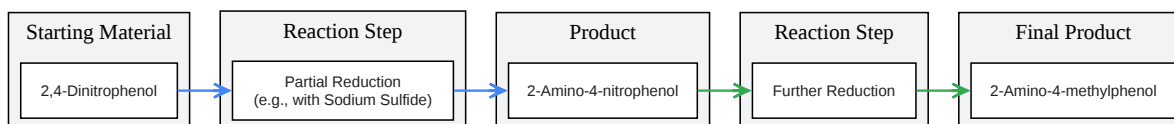
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of solid **2-Amino-4-methylphenol** to a vial containing a known volume of the selected organic solvent. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a thermostatically controlled shaker or water bath set to the desired temperature.
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Withdrawal and Filtration:
 - Once equilibrium is achieved, allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately attach a syringe filter to the syringe and filter the solution into a pre-weighed evaporating dish or vial to remove any undissolved solid particles.
- Solvent Evaporation and Mass Determination:
 - Place the evaporating dish or vial containing the filtered solution in an oven at a temperature below the boiling point of the solvent and the decomposition temperature of **2-Amino-4-methylphenol**, or use a vacuum desiccator to evaporate the solvent completely.

- Once the solvent has fully evaporated, allow the dish or vial to cool to room temperature in a desiccator to prevent moisture absorption.
- Weigh the dish or vial containing the dried solute on an analytical balance.
- Calculation of Solubility:
 - The mass of the dissolved **2-Amino-4-methylphenol** is the final weight of the dish/vial minus the initial tare weight.
 - Solubility can then be calculated in various units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L).

Synthesis Pathway of 2-Amino-4-methylphenol

The synthesis of **2-Amino-4-methylphenol** typically involves the reduction of a nitrophenol precursor. A simplified logical workflow for a common synthesis route is depicted below.



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Caption: Synthesis workflow for **2-Amino-4-methylphenol**.

This technical guide serves as a valuable resource for professionals in the chemical and pharmaceutical sciences. While it highlights the existing knowledge on the solubility of **2-Amino-4-methylphenol**, it also underscores the need for further quantitative studies to fully characterize its behavior in a broader range of organic solvents. The provided experimental protocol offers a solid foundation for researchers to undertake such investigations.

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